

Technical Support Center: Stability & Storage of Phenyl L-Z-Isoleucinamide

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Compound of Interest

Compound Name: Phenyl L-Z-Isoleucinamide

CAS No.: 134015-93-3

Cat. No.: B3098631

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Compound Profile & Critical Parameters

Before troubleshooting, verify you are working with the correct chemical entity. **Phenyl L-Z-Isoleucinamide** is a hydrophobic, N-protected amino acid derivative often used as an enzymatic substrate or intermediate in peptidomimetic synthesis.

Parameter	Specification
Chemical Name	Benzyl N-[(1S,2S)-2-methyl-1-(phenylcarbamoyl)butyl]carbamate
Common ID	Z-Ile-NHPh (Z-L-Isoleucine anilide)
CAS Number	134015-93-3
Molecular Weight	340.42 g/mol
Solubility	Soluble in DMSO, DMF, Ethanol; Insoluble in Water
Primary Degradation Risks	Hydrolysis (Anilide bond cleavage), Racemization (-carbon), Aggregation

The "Golden Standard" Storage Protocol

To maximize shelf-life, you must mitigate the three thermodynamic enemies of this compound: Moisture, Heat, and Base.

A. Solid State Storage (Lyophilized Powder)

- Temperature: Store at -20°C (Standard) or -80°C (Long-term > 1 year).
- Atmosphere: Keep under inert gas (Argon or Nitrogen) if possible.
- Desiccation: Essential. The amide bonds can be hygroscopic. Store the vial inside a secondary container with active desiccant (silica gel or Drierite).
- Light: Protect from light. The aromatic Z-group and phenyl ring can undergo slow photo-oxidation over extended periods.

B. Solution State Storage (Stock Solutions)

- Solvent Choice: Anhydrous DMSO (Dimethyl Sulfoxide) is preferred.

- **Concentration:** High concentration stocks (e.g., 10–50 mM) are more stable than dilute working solutions.
- **Aliquot:** Never freeze-thaw the master stock. Divide into single-use aliquots (e.g., 20–50 μ L) immediately after dissolution.
- **Temperature:** Store aliquots at -80°C. DMSO freezes at 19°C; repeated phase transitions at -20°C can introduce moisture via condensation, accelerating hydrolysis.

Troubleshooting Guide & FAQs

Issue 1: "My stock solution has turned yellow or brown."

Diagnosis: Hydrolysis & Aniline Oxidation.

- **Mechanism:** Moisture entry has likely hydrolyzed the anilide bond (Ph-NH-CO-), releasing free Aniline and Z-Isoleucine.
- **The "Tell":** Free aniline is highly susceptible to oxidation, turning yellow/brown over time.
- **Solution:** Discard the stock. Ensure future stocks are prepared in anhydrous DMSO and stored with tighter seals.

Issue 2: "The compound precipitated when I added it to my assay buffer."

Diagnosis: Hydrophobic Aggregation ("Crashing Out").

- **Mechanism:** Z-Ile-NHPh is highly hydrophobic due to the Z-group, Isoleucine side chain, and Phenyl ring. Rapid addition to aqueous buffer causes precipitation.
- **Solution:**
 - **Predilution:** Perform an intermediate dilution in 1:1 DMSO:Water or Ethanol before adding to the final buffer.
 - **Vortexing:** Vortex the buffer while slowly adding the stock solution to ensure rapid dispersion.

- Surfactants: If compatible with your assay, add 0.01% Tween-20 or Triton X-100 to the buffer.

Issue 3: "My IC50/Kinetic data is inconsistent between batches."

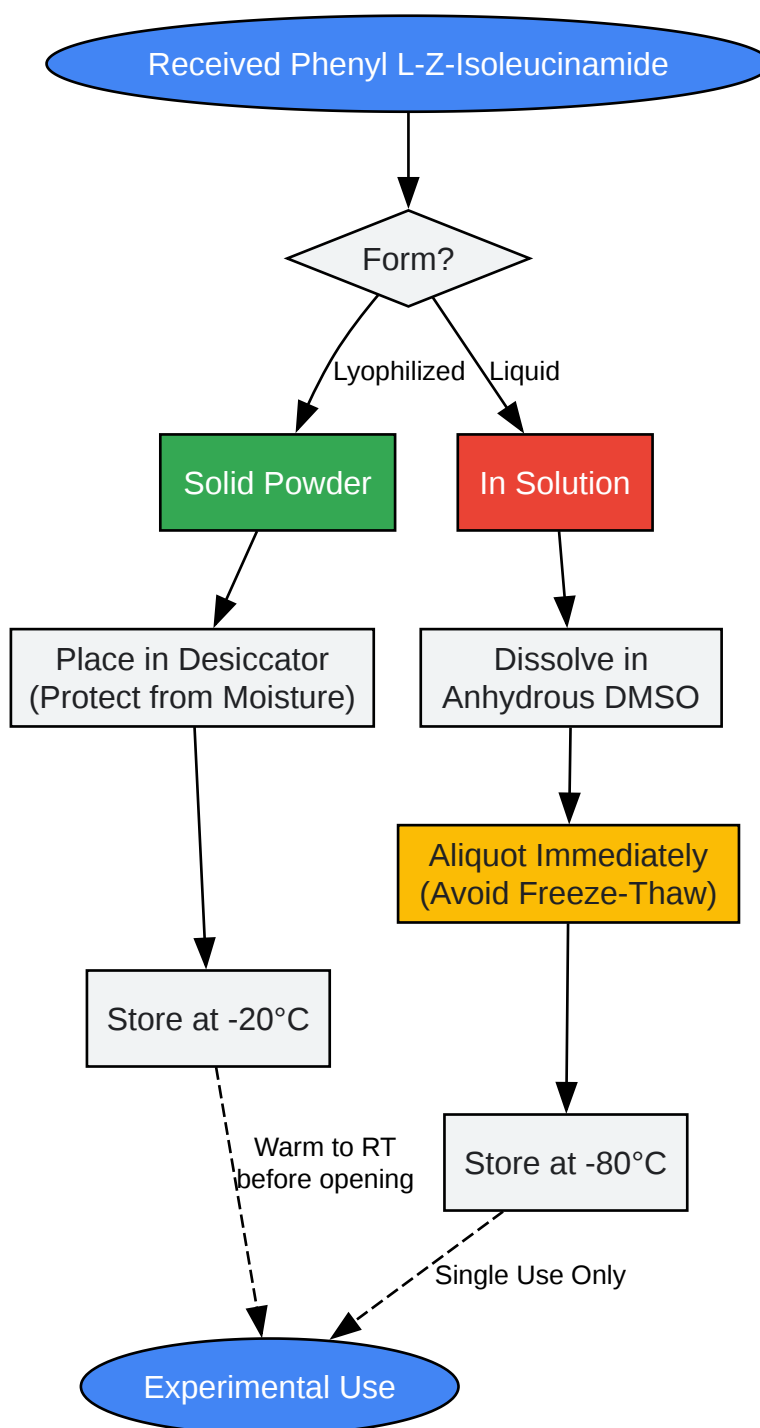
Diagnosis: Racemization.

- Mechanism: The anilide group is electron-withdrawing, increasing the acidity of the α -proton on the Isoleucine. If the compound was exposed to basic conditions ($\text{pH} > 8$) or basic solvents (e.g., Pyridine, unbuffered amines) during storage or handling, it may have partially racemized to the D-isomer.
- Impact: Enzymes are stereoselective; the D-isomer is likely inactive, effectively lowering your active concentration.
- Validation: Check purity via Chiral HPLC.

Mechanistic Visualization

Workflow: Optimal Storage Decision Tree

This logic flow ensures you minimize degradation vectors based on your usage frequency.

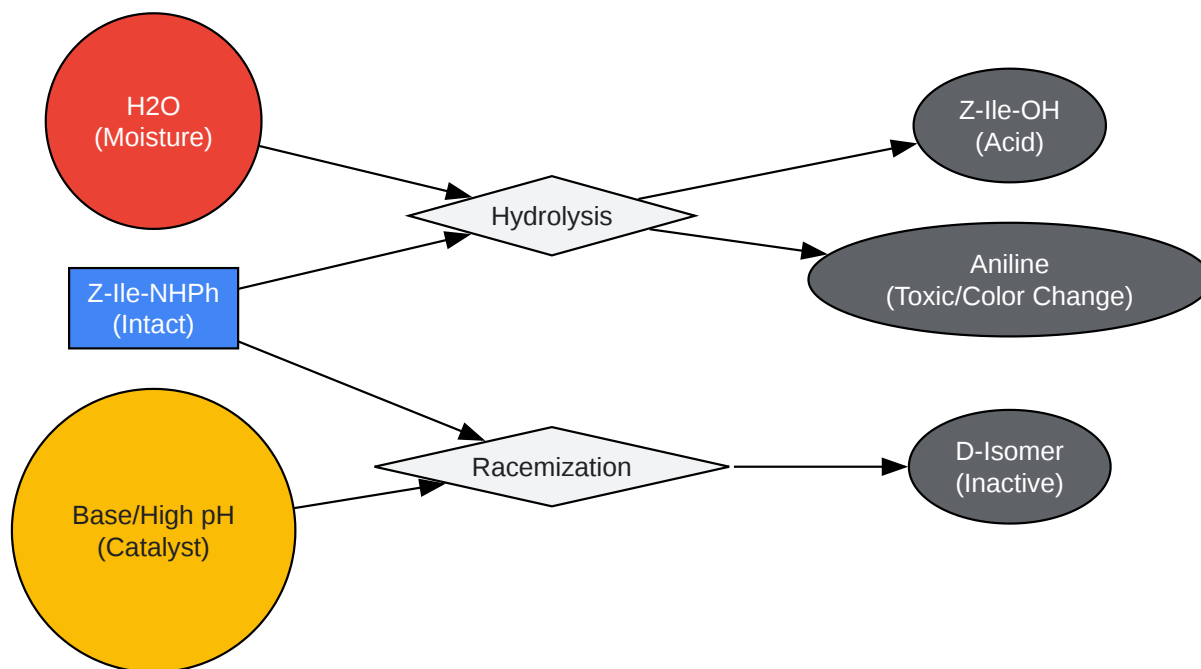


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Figure 1: Decision matrix for storage. Note the critical step of warming solids to Room Temperature (RT) before opening to prevent condensation.

Degradation Pathways

Understanding how the molecule breaks down allows you to prevent it.



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Figure 2: Primary degradation pathways. Hydrolysis leads to chemical breakdown (yellowing), while racemization leads to stereochemical inactivation.

References

- Sigma-Aldrich. **Phenyl L-Z-Isoleucinamide** Product Specification (CAS 134015-93-3). Merck KGaA.
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